

Solvent selection for dissolving 2-Chloro-4-(3-piperidinyloxy)benzonitrile

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Compound of Interest

Compound Name: 2-Chloro-4-(3-piperidinyloxy)benzonitrile
CAS No.: 902836-92-4
Cat. No.: B1630184

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Application Note: High-Performance Dissolution Strategies for **2-Chloro-4-(3-piperidinyloxy)benzonitrile**

Executive Summary

2-Chloro-4-(3-piperidinyloxy)benzonitrile (and its structural isomers) serves as a critical scaffold in the synthesis of anaplastic lymphoma kinase (ALK) inhibitors, most notably Ceritinib (Zykadia). This molecule presents a specific solubility challenge: it possesses a lipophilic benzonitrile core (

) juxtaposed with a highly basic secondary amine (

).

Successful dissolution requires a "bimodal" strategy:

- Organic Phase: Utilizing polar aprotic solvents (DMSO, DMF) to overcome the crystal lattice energy of the benzonitrile core.

- Aqueous Phase: Exploiting the basicity of the piperidine ring via protonation (pH adjustment) to achieve water solubility, as the free base is virtually insoluble in neutral water.

This guide provides validated protocols for preparing high-concentration stock solutions, reaction media, and analytical samples.

Physicochemical Profiling & Solvent Compatibility

To select the correct solvent, one must understand the intermolecular forces at play. The molecule contains a piperidine ring (hydrogen bond donor/acceptor) and a chlorobenzonitrile motif (lipophilic, electron-withdrawing).

Solvent Selection Matrix

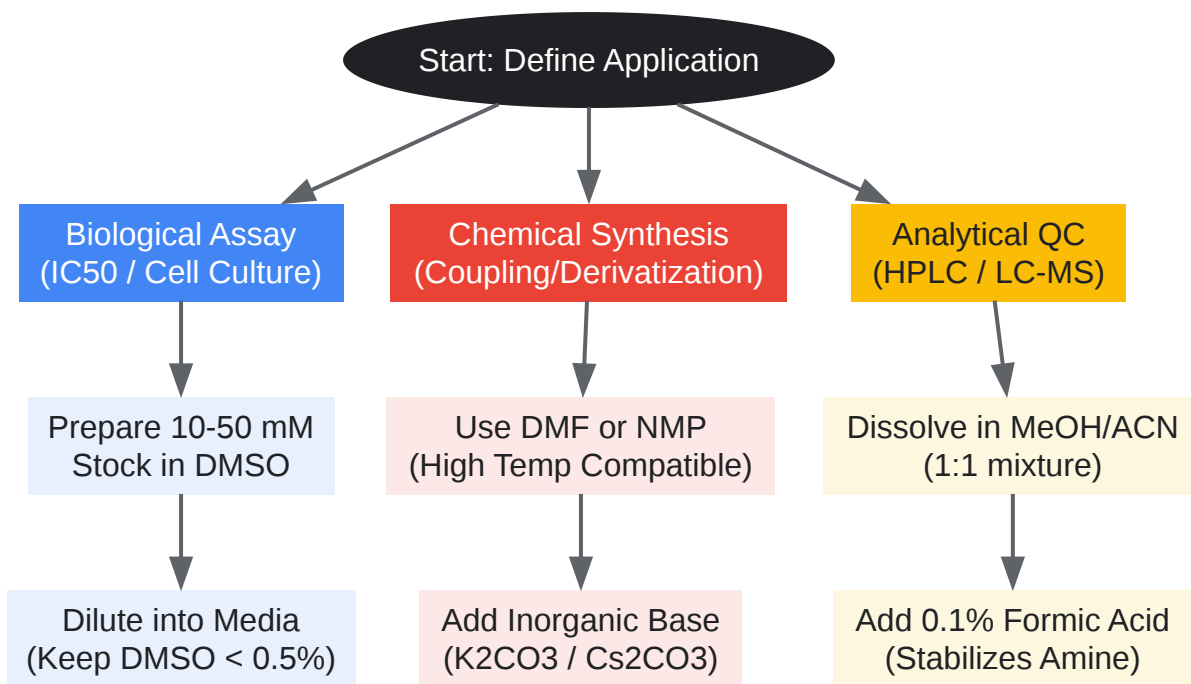
Solvent Class	Representative Solvent	Solubility Rating	Primary Application	Technical Notes
Polar Aprotic	DMSO	Excellent (>100 mM)	Biological Assays, Cryostorage	Gold Standard. High boiling point makes removal difficult; use for stock solutions.
Polar Aprotic	DMF / DMAc	Excellent (>100 mM)	Synthetic Reactions (S _N Ar)	Preferred for high-temperature coupling reactions.
Chlorinated	Dichloromethane (DCM)	Good (>50 mM)	Extraction, Chromatography	Excellent for dissolving the free base; volatile and easy to remove.
Alcohols	Ethanol / Methanol	Moderate (10–50 mM)	Crystallization, LC-MS	Solubility decreases significantly at low temperatures.
Aqueous	Water (pH 7)	Poor (<0.1 mM)	None	Do not use for free base. Precipitates immediately.
Aqueous	0.1 N HCl	Good (>20 mM)	Biological Formulation	Forms the hydrochloride salt in situ, drastically improving solubility.

“

Critical Warning: Avoid Acetone or Acetaldehyde for long-term storage. The secondary amine in the piperidine ring can react with ketones/aldehydes to form enamines or hemiaminals over time, degrading sample purity.

Strategic Decision Logic

The following decision tree illustrates the logical flow for solvent selection based on your downstream application.



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Figure 1: Solvent selection decision tree based on experimental intent.

Detailed Protocols

Protocol A: Preparation of Master Stock Solution (DMSO)

Purpose: Creating a stable, high-concentration reference standard for long-term storage.

- Weighing: Accurately weigh 23.6 mg of **2-Chloro-4-(3-piperidinyloxy)benzonitrile** (MW $\approx$ 236.7 g/mol) into a sterile, amber glass vial.
 - Note: Amber glass prevents potential UV-degradation of the benzonitrile moiety [1].
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide), Grade $\geq 99.9\%$.
- Dissolution Mechanics:
 - Vortex vigorously for 30 seconds.
 - If particulates remain, sonicate in a water bath at 35°C for 5 minutes.
 - Result: This yields a 100 mM clear stock solution.
- Storage: Aliquot into small volumes (e.g., 50 μ L) to avoid freeze-thaw cycles. Store at -20°C or -80°C.
 - Stability:[1][2] Stable for >6 months under these conditions.

Protocol B: Aqueous Formulation via In-Situ Salt Formation

Purpose: Dissolving the compound for animal studies or aqueous-phase reactions where DMSO is contraindicated.

- Calculation: Calculate the molar equivalent of the compound.
- Acidification: Instead of water, use 0.1 N HCl or a Saline/HCl mixture.
 - The basic nitrogen on the piperidine ring will protonate ().

- Step-by-Step:
 - Place the solid free base in a vial.
 - Add 1 equivalent of 0.1 N HCl.
 - Vortex until dissolved. The solution should clarify rapidly as the hydrochloride salt forms.
 - Dilute to the desired volume with PBS or water.
- Verification: Check pH. It should remain slightly acidic to neutral. If pH > 8, the free base may precipitate out.

Synthetic Workflow Integration

When using this molecule as an intermediate (e.g., coupling with chloropyrimidines for Ceritinib synthesis), solubility in the reaction matrix is crucial for yield.



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Figure 2: Standard synthetic workflow for piperidinyloxy-benzonitrile coupling reactions.

Key Insight: In SNAr reactions, the piperidine nitrogen acts as the nucleophile. Using a polar aprotic solvent like DMF or DMAc (Dimethylacetamide) is essential because they solvate the cation of the base (e.g.,

from

), leaving the carbonate anion "naked" and more reactive, thereby driving the reaction to completion [2].

References

- Santa Cruz Biotechnology. **2-Chloro-4-(3-piperidinyloxy)benzonitrile** Product Data. Retrieved from

- Marsilje, T. H., et al. (2013). Synthesis, Structure-Activity Relationships, and in Vivo Efficacy of the Novel Potent and Selective Anaplastic Lymphoma Kinase (ALK) Inhibitor LDK378 (Ceritinib). [3] [Journal of Medicinal Chemistry](#). [3] [Link](#)
- BenchChem. Solubility Profile of Piperidine Derivatives in Organic Solvents. Technical Guide. [Link](#)
- MDPI Pharmaceuticals. Design and Characterization of Ceritinib Eutectic Solvent Systems. (2026). [2] [Link](#)
- Vertex Pharmaceuticals (Patent). Method for preparing Ceritinib and intermediate compounds. [4] CN105272921A. [Link](#)

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Sources

- 1. Enhancing solubility and stability of piperine using β -cyclodextrin derivatives: computational and experimental investigations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Design and Characterization of Ceritinib Eutectic Solvent Systems for Pharmaceutical Formulation [mdpi.com]
- 3. medkoo.com [medkoo.com]
- 4. CN105272921A - Method for preparing Ceritinib and intermediate compound of Ceritinib - Google Patents [patents.google.com]
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